

Direct Red 89 chemical structure and properties

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Compound of Interest

Compound Name: *Direct Red 89*

Cat. No.: *B1173418*

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An In-Depth Technical Guide to Direct Red 89

For Researchers, Scientists, and Drug Development Professionals

Direct Red 89 is a complex disazo direct dye used primarily in the textile and paper industries for imparting a vibrant red hue to cellulosic materials such as cotton and viscose. This technical guide provides a comprehensive overview of its chemical structure, properties, synthesis, and safety information, tailored for a scientific audience.

Chemical Structure and Properties

Direct Red 89 is a high molecular weight anionic dye characterized by the presence of two azo (-N=N-) chromophores. Its complex aromatic structure, rich in sulfonic acid groups, confers water solubility and affinity for cellulosic fibers.

Chemical Identifiers

Property	Value
IUPAC Name	tetrasodium 4-amino-5-hydroxy-3-[[4-[[4-[(2-amino-8-hydroxy-6-sulfonatophthalen-1-yl)azo]-2-methoxyphenyl]amino]-6-chloro-1,3,5-triazin-2-yl]amino]naphthalene-2,7-disulfonate
CAS Number	12217-67-3
Molecular Formula	C44H32ClN13Na4O16S4

| Molecular Weight| 1328.5 g/mol |

Physicochemical Properties

Property	Value
Appearance	Red powder
Solubility	Soluble in water
Melting Point	Not available
Boiling Point	Not available

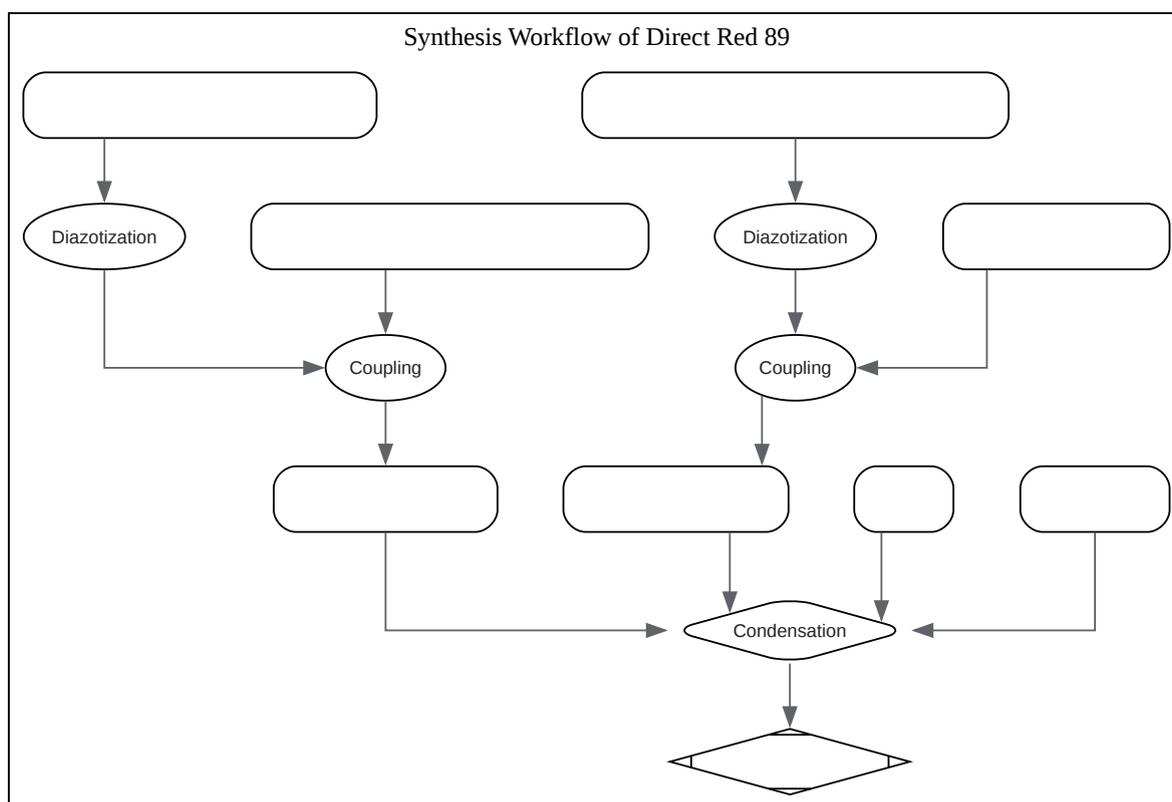
| λ_{\max} | ~505 nm (in aqueous solution) |

Synthesis of Direct Red 89

The synthesis of Direct Red 89 is a multi-step process involving diazotization and coupling reactions, characteristic of azo dye production. The general manufacturing method is as follows:

- **First Diazotization and Coupling:** 3-Amino-4-methoxybenzenesulfonic acid is diazotized and then coupled with 7-Amino-4-hydroxynaphthalene-2-sulfonic acid to form a monoazo intermediate.

- Second Diazotization and Coupling: In a separate reaction, 4-Amino-5-hydroxynaphthalene-2,7-disulfonic acid is diazotized and coupled with 2-Amino-4-methylanisole to create a second monoazo compound.
- Condensation: The two monoazo intermediates are then condensed with aniline and 2,4,6-Trichloro-1,3,5-triazine (cyanuric chloride) to yield the final Direct Red 89 molecule.[1]



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Caption: Synthesis workflow for Direct Red 89.

Experimental Protocols

Detailed experimental protocols for the synthesis of Direct Red 89 are proprietary to manufacturers. However, general procedures for the key reactions are well-established in the field of dye chemistry.

General Protocol for Diazotization of an Aromatic Amine:

- Dissolve the aromatic amine in dilute hydrochloric or sulfuric acid.
- Cool the solution to 0-5 °C in an ice-salt bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite, keeping the temperature below 5 °C.
- Stir the mixture for a short period to ensure complete formation of the diazonium salt. The resulting diazonium salt solution is typically used immediately in the subsequent coupling reaction.

General Protocol for Azo Coupling:

- Dissolve the coupling agent (a phenol or an aromatic amine) in an appropriate solvent (e.g., aqueous sodium hydroxide for phenols, or an acidic solution for amines).
- Cool the solution to 0-5 °C.
- Slowly add the freshly prepared diazonium salt solution to the solution of the coupling agent with vigorous stirring, maintaining the low temperature.
- Control the pH of the reaction mixture to optimize the coupling reaction (alkaline for phenols, slightly acidic for amines).
- The azo dye will precipitate out of the solution upon completion of the reaction.
- The crude dye is then collected by filtration and washed.

Purification:

Crude Direct Red 89 is typically purified by "salting out," where the addition of a salt (e.g., sodium chloride) to the aqueous solution of the dye reduces its solubility and causes it to precipitate. The purified dye is then filtered, washed, and dried.

Quantification:

The concentration of Direct Red 89 in a solution can be determined using UV-Vis spectrophotometry. A calibration curve is first prepared by measuring the absorbance of a series of standard solutions of known concentrations at the wavelength of maximum absorbance (λ_{max}), which is approximately 505 nm. The concentration of an unknown sample can then be determined by measuring its absorbance and interpolating from the calibration curve.

Safety and Handling

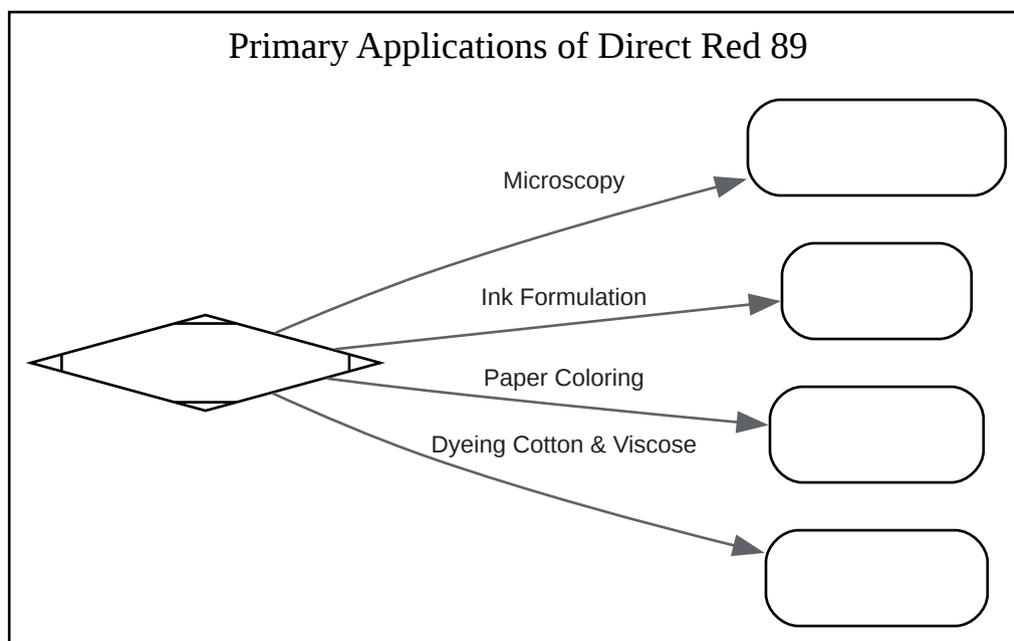
A specific Safety Data Sheet (SDS) for Direct Red 89 with detailed GHS classifications is not readily available in public domains. However, based on the general hazards associated with azo dyes, the following precautions should be taken:

- **Handling:** Use in a well-ventilated area. Avoid breathing dust. Avoid contact with skin and eyes. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- **Storage:** Store in a cool, dry place away from incompatible materials. Keep containers tightly closed.

It is important to note that some azo dyes can be reduced to form aromatic amines, some of which are known or suspected carcinogens. Therefore, appropriate risk assessments should be conducted before handling this compound.

Applications

The primary application of Direct Red 89 is in the dyeing of cellulosic fibers, including cotton, viscose, and paper.^[2] Its high affinity for these materials allows for a direct dyeing process without the need for a mordant. It can also be used in the formulation of printing inks and as a biological stain.



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Caption: Key application areas for Direct Red 89.

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